

# Technical Support Center: GS-493 SHP2 Inhibitor

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## Compound of Interest

Compound Name: GS-493

Cat. No.: B15545206

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the reconstitution and storage of **GS-493**, a cell-active and bioavailable SHP2 inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is **GS-493**?

A1: **GS-493** is a selective protein tyrosine phosphatase SHP2 (PTPN11) inhibitor. It is a cell-active and bioavailable compound that has been shown to retard cancer cell mobility and invasiveness, as well as prevent tumor growth in xenograft mouse models.[\[1\]](#)

Q2: What is the recommended solvent for reconstituting **GS-493**?

A2: **GS-493** should be reconstituted in Dimethyl Sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)

Q3: What is the solubility of **GS-493** in the recommended solvent?

A3: The solubility of **GS-493** in DMSO is 1 mg/mL.[\[1\]](#)[\[2\]](#)

Q4: How should I store the solid (unreconstituted) **GS-493**?

A4: The solid compound should be stored protected from light at a temperature between +2°C and +8°C.<sup>[1][2]</sup> It is important not to freeze the solid compound.<sup>[1][2]</sup>

Q5: How should I store **GS-493** after reconstitution?

A5: After reconstitution in DMSO, it is recommended to aliquot the solution and freeze it at -20°C.<sup>[1][2]</sup>

Q6: How long are the reconstituted stock solutions of **GS-493** stable?

A6: Stock solutions of **GS-493** are stable for up to 3 months when stored at -20°C.<sup>[1][2]</sup>

## Troubleshooting Guide

Issue: I am having trouble dissolving **GS-493** in DMSO.

- Possible Cause: The concentration you are trying to achieve is higher than the recommended solubility.
- Solution: Do not exceed a concentration of 1 mg/mL. If you need a higher concentration for your experiment, please be aware that it may not fully dissolve. You can try gentle warming or vortexing to aid dissolution, but do not overheat the solution.

Issue: My reconstituted **GS-493** solution appears cloudy or has precipitated after storage.

- Possible Cause 1: The solution was not stored properly at -20°C.
- Solution 1: Ensure your freezer is maintaining a consistent temperature of -20°C. Avoid repeated freeze-thaw cycles, as this can affect the stability of the compound.
- Possible Cause 2: The stock solution has been stored for longer than the recommended 3 months.
- Solution 2: It is recommended to use a fresh stock solution if the storage period has exceeded 3 months.

## Quantitative Data Summary

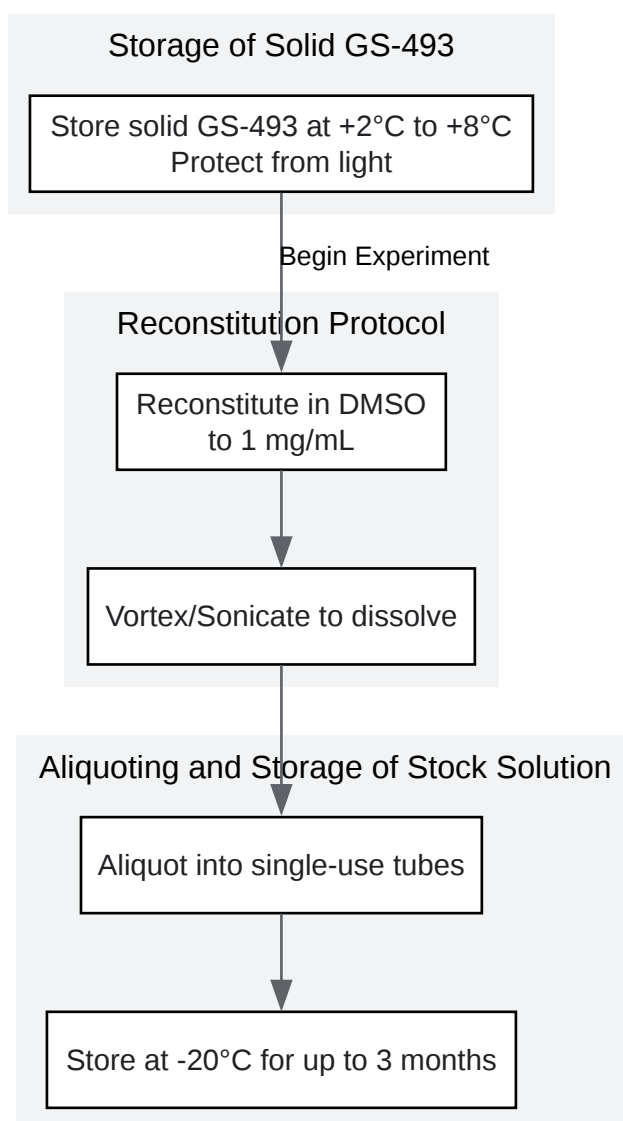
| Parameter                | Value                            | Citations |
|--------------------------|----------------------------------|-----------|
| Reconstitution Solvent   | Dimethyl Sulfoxide (DMSO)        | [1],[2]   |
| Solubility               | 1 mg/mL in DMSO                  | [1],[2]   |
| Storage (Solid)          | +2°C to +8°C, Protect from light | [1],[2]   |
| Storage (Reconstituted)  | -20°C                            | [1],[2]   |
| Stock Solution Stability | Up to 3 months at -20°C          | [1],[2]   |

## Experimental Protocols

### Protocol for Reconstitution and Aliquoting of **GS-493**

- Preparation: Before opening, bring the vial of solid **GS-493** to room temperature.
- Solvent Addition: Add the required volume of DMSO to the vial to achieve a final concentration of 1 mg/mL. For example, to a vial containing 1 mg of **GS-493**, add 1 mL of DMSO.
- Dissolution: Gently vortex or sonicate the vial until the compound is completely dissolved.
- Aliquoting: Dispense the reconstituted solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will help to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C.

## Visualizations



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Caption: Workflow for **GS-493** Reconstitution and Storage.

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## References

- [1. merckmillipore.com \[merckmillipore.com\]](#)
- [2. merckmillipore.com \[merckmillipore.com\]](#)
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